

Application of Hyaluronic Acid (Healon) in Organoid Culture Systems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Healon*

Cat. No.: *B117162*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of hyaluronic acid (HA), commercially available as sterile preparations like **Healon**, as a component of synthetic hydrogel matrices for three-dimensional (3D) organoid culture. This document outlines the advantages of HA-based hydrogels, presents relevant quantitative data, and provides detailed protocols for their preparation and use in organoid culture, along with visualizations of key workflows and signaling pathways.

Introduction to Hyaluronic Acid in Organoid Culture

Organoid culture has traditionally relied on Matrigel, a basement membrane extract from mouse sarcoma, which suffers from batch-to-batch variability and an undefined composition.[1][2][3] There is a growing need for synthetic, well-defined matrices that can overcome these limitations.[4] Hyaluronic acid, a major component of the natural extracellular matrix (ECM), has emerged as a promising biomaterial for creating these synthetic hydrogels.[4][5] HA is a glycosaminoglycan involved in regulating cell proliferation, migration, and differentiation through interactions with cell surface receptors.[4][6][7]

Products like **Healon**, a sterile solution of sodium hyaluronate, are highly purified and can serve as a reliable source of HA for hydrogel preparation.[3][8][9][10][11] The viscoelastic properties of HA hydrogels can be tuned to mimic the specific mechanical environments of different tissues, which has been shown to be a critical factor in regulating organoid development, patterning, and vascularization.[12][13][14][15]

Advantages of Hyaluronic Acid-Based Hydrogels

- **Defined Composition:** Unlike Matrigel, synthetic HA hydrogels have a known, controllable composition, leading to higher reproducibility.[\[4\]](#)[\[5\]](#)
- **Tunable Mechanical Properties:** The stiffness and viscoelasticity of HA hydrogels can be precisely controlled to match the native tissue environment, influencing organoid morphogenesis and cell fate.[\[12\]](#)[\[13\]](#)[\[15\]](#)
- **Biocompatibility:** HA is a natural component of the ECM and is generally well-tolerated by cells.[\[16\]](#)[\[17\]](#)[\[18\]](#)
- **Bioactivity:** HA interacts with cell surface receptors such as CD44 and the Receptor for Hyaluronan-Mediated Motility (RHAMM), activating downstream signaling pathways that regulate cell behavior.[\[6\]](#)[\[7\]](#)[\[19\]](#)
- **Clinical Relevance:** The defined nature of HA hydrogels makes them more suitable for translational applications where the use of animal-derived components is a concern.[\[4\]](#)

Data Presentation

Table 1: Properties of Commercial Healon Formulations

Product	Composition	Molecular Weight (Da)	Classification
Healon OVD	1% Sodium Hyaluronate	~4,000,000	Cohesive
Healon PRO OVD	1% Sodium Hyaluronate	~3,200,000	Cohesive
Healon EndoCoat OVD	3% Sodium Hyaluronate	~800,000	Dispersive

Data sourced from product information.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Table 2: Influence of HA-Hydrogel Viscoelasticity on Spinal Cord Organoid Development

Hydrogel Type	Elasticity (Stiffness)	Viscoelasticity	Effect on Organoid Patterning	YAP Nuclear Translocation
Gel 1	Stiff	Elastic	Less regional patterning	Lower
Gel 2	Soft	Elastic	Less regional patterning	Lower
Gel 3	Stiff	Viscoelastic	Promotes dorsal marker expression	Higher
Gel 4	Soft	Viscoelastic	Higher interneuron marker expression	Higher

This table summarizes findings that demonstrate how tuning the viscoelastic properties of HA hydrogels can direct the differentiation of human spinal cord organoids. More viscoelastic hydrogels were shown to promote Yes-associated protein (YAP) nuclear translocation, indicating a role in mechanotransduction.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Experimental Protocols

Note: **Healon** is supplied as a sterile, pre-formed viscoelastic solution. For creating cross-linked hydrogels, a chemically modified hyaluronic acid (e.g., methacrylated HA or thiol-modified HA) is typically required. The following protocols are generalized for the use of modified HA to create photo-crosslinked hydrogels. Researchers should adapt these protocols based on the specific type of modified HA and photoinitiator used.

Protocol 1: Preparation of a Photo-Crosslinked Hyaluronic Acid (HA) Hydrogel

Materials:

- Lyophilized methacrylated hyaluronic acid (HAMA)
- Phosphate-buffered saline (PBS), sterile
- Photoinitiator (e.g., Irgacure 2959)
- Sterile, light-protected tubes
- UV light source (365 nm)

Procedure:

- Reconstitute HAMA: Aseptically dissolve the lyophilized HAMA in sterile PBS to the desired final concentration (e.g., 1-2% w/v). Gently rotate the solution at 4°C overnight to ensure complete dissolution.
- Prepare Photoinitiator Stock: Prepare a stock solution of the photoinitiator (e.g., 0.5% w/v Irgacure 2959 in PBS). Protect from light.
- Prepare Pre-polymer Solution: In a sterile, light-protected tube, mix the HAMA solution with the photoinitiator stock solution to achieve the final desired concentration of the photoinitiator (e.g., 0.05% w/v). Keep this pre-polymer solution on ice and protected from light until use.

Protocol 2: Organoid Encapsulation and Culture in HA Hydrogel

Materials:

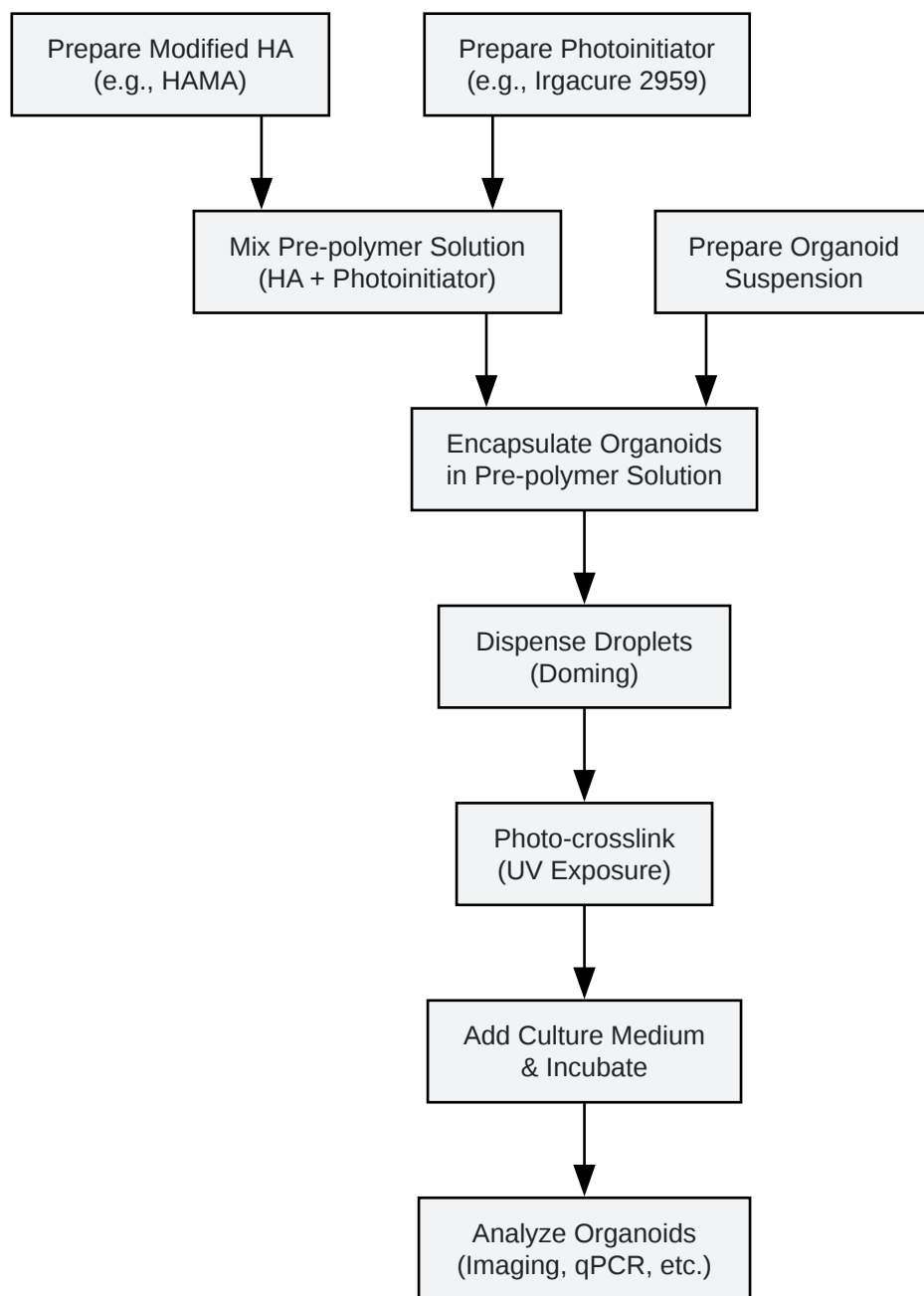
- HA hydrogel pre-polymer solution (from Protocol 1)
- Organoid suspension in culture medium
- Sterile, non-tissue culture treated multi-well plate
- UV light source (365 nm)

- Complete organoid culture medium

Procedure:

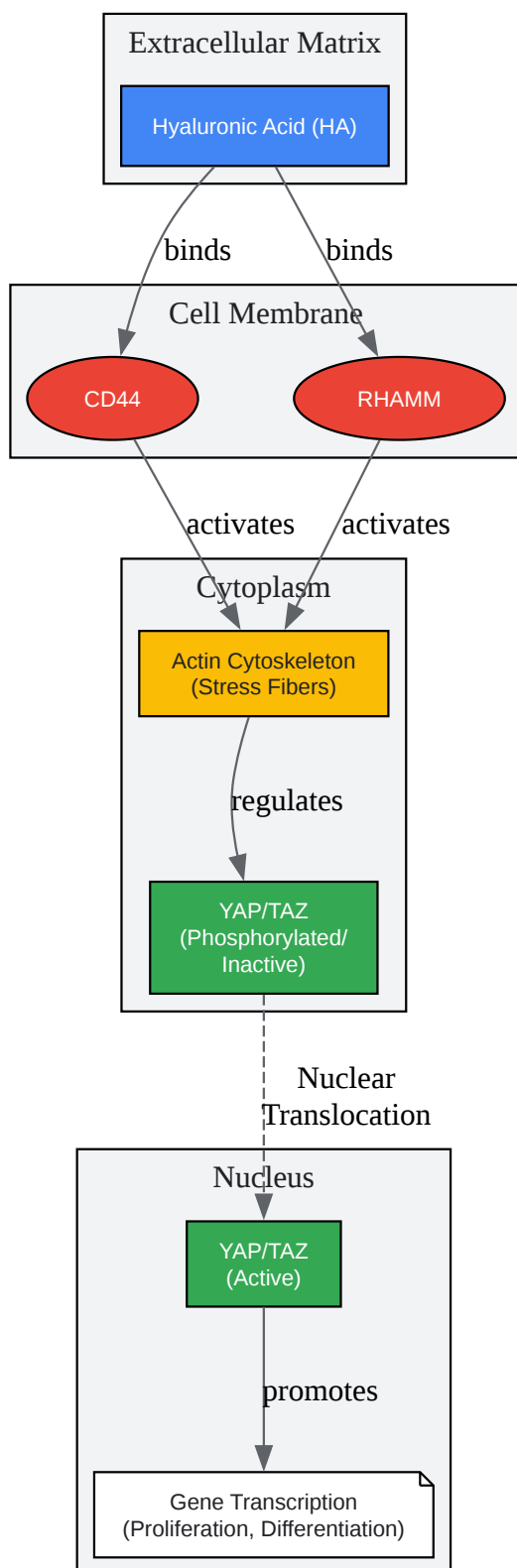
- **Prepare Organoid Suspension:** Harvest organoids from existing cultures and resuspend the pellet in a minimal volume of complete organoid culture medium to create a concentrated suspension.
- **Encapsulation:** On ice, gently mix the organoid suspension with the HA pre-polymer solution at a desired ratio (e.g., 1 part organoid suspension to 4 parts pre-polymer solution). Avoid introducing air bubbles.
- **Doming:** Carefully pipette small droplets (25-50 μ L) of the organoid-hydrogel mixture into the center of the wells of a pre-chilled multi-well plate.
- **Photo-Crosslinking:** Expose the droplets to UV light (365 nm) for a duration sufficient to achieve the desired hydrogel stiffness. The exposure time will need to be optimized based on the photoinitiator concentration and light source intensity.
- **Culture:** After polymerization, gently add pre-warmed complete organoid culture medium to each well.
- **Maintenance:** Culture the organoids in a standard cell culture incubator (37°C, 5% CO₂). Change the medium every 2-3 days. Monitor organoid growth and morphology using a microscope.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for organoid culture in a photo-crosslinked HA hydrogel.



[Click to download full resolution via product page](#)

Caption: HA-mediated mechanotransduction signaling pathway in organoid culture.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Mechanobiology of YAP and TAZ in physiology and disease - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Editorial: Interaction Between Hyaluronic Acid and Its Receptors (CD44, RHAMM) Regulates the Activity of Inflammation and Cancer [frontiersin.org]
- 3. accessdata.fda.gov [accessdata.fda.gov]
- 4. Interactions between Hyaluronan and Its Receptors (CD44, RHAMM) Regulate the Activities of Inflammation and Cancer | Semantic Scholar [semanticscholar.org]
- 5. Recent advances in defined hydrogels in organoid research - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Interactions between Hyaluronan and Its Receptors (CD44, RHAMM) Regulate the Activities of Inflammation and Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Hyaluronic Acid, CD44 and RHAMM regulate myoblast behavior during embryogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Healon (Sodium Hyaluronate): Side Effects, Uses, Dosage, Interactions, Warnings [rxlist.com]
- 9. dc-ophthalmology.com [dc-ophthalmology.com]
- 10. HEALON OVD | Beye [beye.com]
- 11. dc-ophthalmology.com [dc-ophthalmology.com]
- 12. Viscoelasticity of Hyaluronic Acid Hydrogels Regulates Human Pluripotent Stem Cell-derived Spinal Cord Organoid Patterning and Vascularization - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Viscoelasticity of Hyaluronic Acid Hydrogels Regulates Human Pluripotent Stem Cell-derived Spinal Cord Organoid Patterning and Vascularization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Viscoelasticity of hyaluronic acid-gelatin hydrogels for vocal fold tissue engineering - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]

- 17. Optimized Hyaluronic Acid–Hydrogel Design and Culture Conditions for Preservation of Mesenchymal Stem Cell Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Hyaluronic acid-based self-repairing hydrogel preparation and 3D cell culture: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- 19. THE HYALURONAN RECEPTORS CD44 AND RHAMM (CD168) FORM COMPLEXES WITH ERK1,2, WHICH SUSTAIN HIGH BASAL MOTILITY IN BREAST CANCER CELLS - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application of Hyaluronic Acid (Healon) in Organoid Culture Systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117162#healon-application-in-organoid-culture-systems]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com